

# Core Chemical Structure: The Impact of Fluorination

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: OG 488, acid

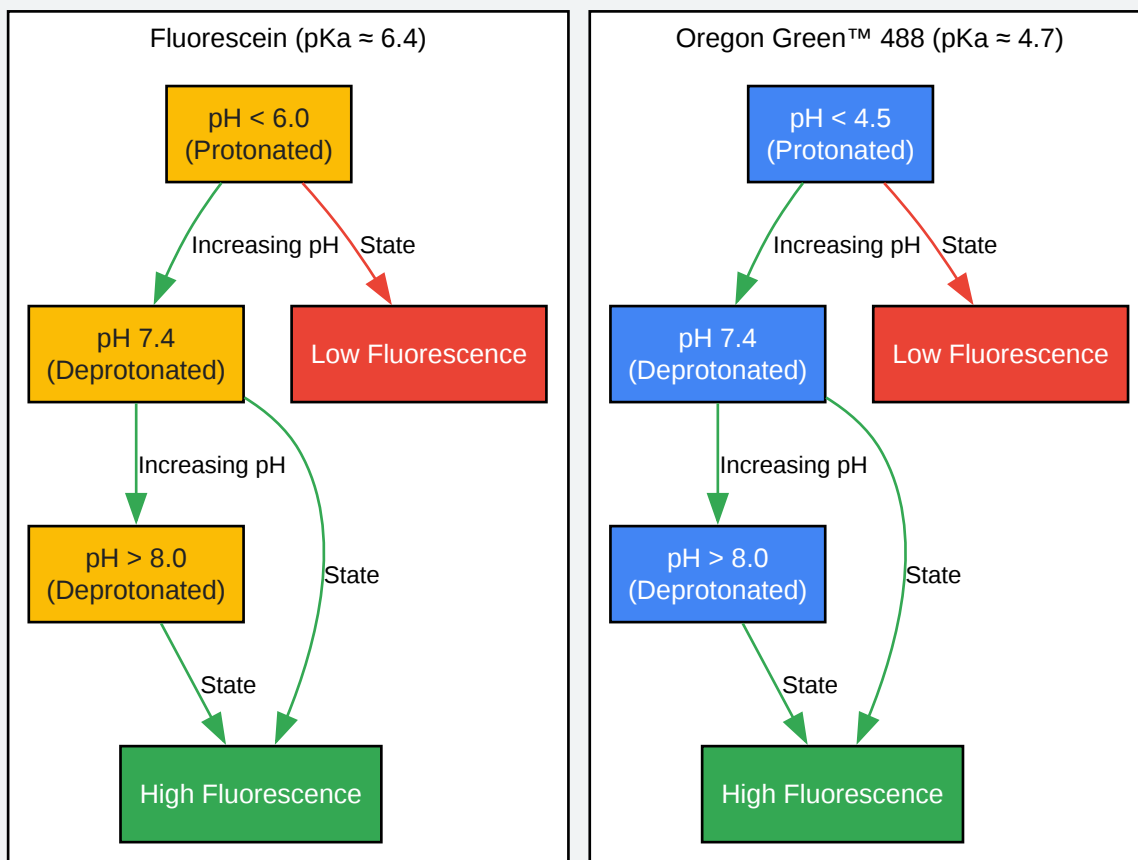
Cat. No.: B15142037

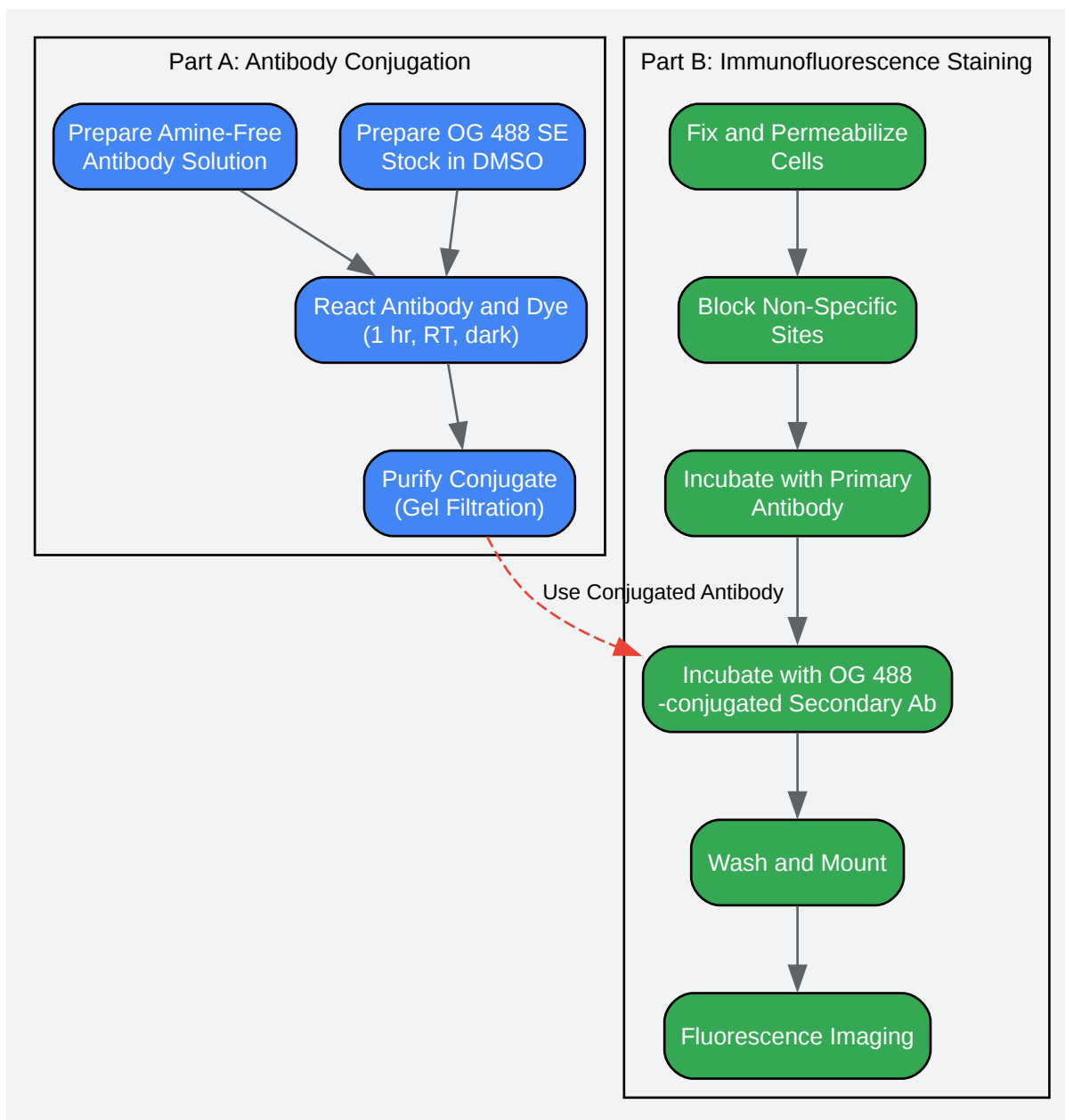
[Get Quote](#)

The fundamental difference between Oregon Green™ 488 and fluorescein lies in the addition of two electron-withdrawing fluorine atoms to the xanthene ring of the fluorescein core.[3][4] Specifically, OG 488 is 2',7'-difluorofluorescein.[3] This seemingly minor alteration has profound effects on the electronic properties of the molecule, leading to significant advantages in practical applications.

Fluorescein (C<sub>20</sub>H<sub>12</sub>O<sub>5</sub>) is a synthetic organic compound first synthesized in 1871.[5][6] Its structure is based on a xanthene backbone.[7] Oregon Green™ 488 carboxylic acid (C<sub>21</sub>H<sub>10</sub>F<sub>2</sub>O<sub>7</sub>) incorporates this same core but is distinguished by fluorine atoms at the 2' and 7' positions.[3][8]

## Fluorescence vs. pH





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. ucl.ac.uk \[ucl.ac.uk\]](https://ucl.ac.uk)
- [2. Fluorescein, Oregon Green and Rhodamine Green Dyes—Section 1.5 | Thermo Fisher Scientific - TW \[thermofisher.com\]](#)
- [3. Trans-Scleral Permeability of Oregon Green 488® - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. macsenlab.com \[macsenlab.com\]](https://macsenlab.com)
- [6. probes.bocsci.com \[probes.bocsci.com\]](https://probes.bocsci.com)
- [7. Fluorescein - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [8. Oregon Green 488 carboxylic acid | 195136-52-8 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Core Chemical Structure: The Impact of Fluorination]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15142037/docs#core-chemical-structure-the-impact-of-fluorination\]](https://www.benchchem.com/product/b15142037/docs#core-chemical-structure-the-impact-of-fluorination)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check